

5-Fluorouracil-15N2 specificity sensitivity accuracy precision

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Compound Focus: 5-Fluorouracil-15N2

CAS No.: 68941-95-7

Cat. No.: S766250

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Performance Data Summary

Application Context	Specificity / Linearity	Sensitivity (LLOQ)	Accuracy (%)	Precision (% RSD)	Key Experimental Conditions	Source
Clinical Research (Plasma)	Resolved from isobaric interference; Linear 20–2000 ng/mL [1]	20 ng/mL [1]	99.1–104.3% [1]	Intra-assay: ≤3.9%; Inter-assay: 2.7% [1]	Sample Prep: LLE with ethyl acetate. LC: HSS PFP Column. MS: ESI-, Xevo TQD [1]	[1]
Therapeutic Drug Monitoring (Plasma)	Linear 0.05–50 mg/L (Multi-point) [2]	0.05 mg/L (50 ng/mL) [2]	Single-point vs Multi-point: Mean diff. -1.87% [2]	N/S	Sample Prep: Protein precipitation. LC: Polar C18 column, isocratic. MS: ESI-, Shimadzu 8060 [2]	[2]

Application Context	Specificity / Linearity	Sensitivity (LLOQ)	Accuracy (%)	Precision (% RSD)	Key Experimental Conditions	Source
Simultaneous Quantification (Plasma)	Linear 2–500 ng/mL for 5-FU [3]	2 ng/mL [3]	88.4–111.6% [3]	≤13.3% [3]	Sample Prep: Protein precipitation + LLE. LC: HSS T3 Column. MS: ESI-, Xevo TQ-D [3]	[3]
Human Plasma (with Derivatization)	Linear 5–5000 ng/mL for 5-FU [4]	5 ng/mL [4]	N/S	N/S	Sample Prep: Dansyl chloride derivatization, LLE in 96-well plate format [4]	[4]

Abbreviations: LLOQ: Lower Limit of Quantification; % RSD: Percentage Relative Standard Deviation; LLE: Liquid-Liquid Extraction; LC: Liquid Chromatography; MS: Mass Spectrometry; ESI-: Negative Electrospray Ionization; N/S: Not Specified in the provided text.

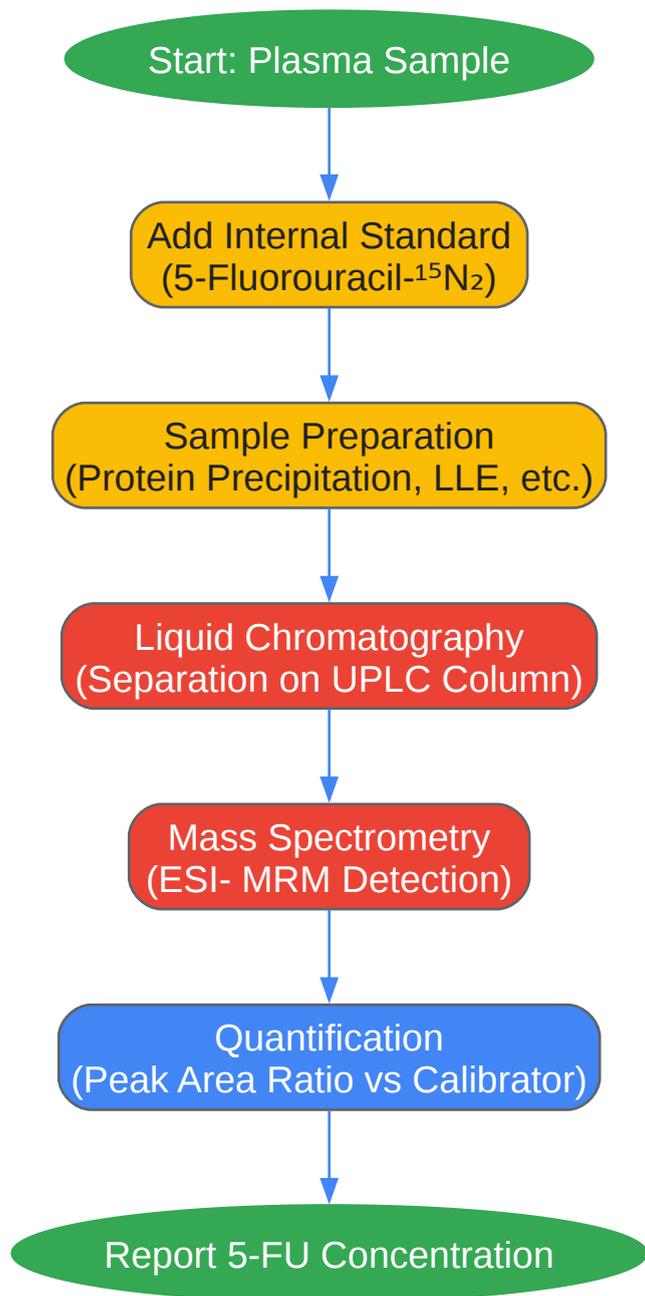
Experimental Protocols

The high performance data in the table is generated through robust and detailed experimental protocols.

- **Sample Preparation:** Common techniques include **protein precipitation** [2] and **liquid-liquid extraction (LLE)** with solvents like ethyl acetate [1] [3]. For methods analyzing 5-FU alongside its metabolites (like α -fluoro- β -alanine), a **derivatization** step using reagents such as dansyl chloride may be employed to improve chromatographic behavior [4].
- **Liquid Chromatography (LC):** Separation is typically achieved using **reversed-phase columns**. Specific columns mentioned include the **Waters ACQUITY UPLC HSS PFP** [1], **Phenomenex Luna Omega Polar C18** [2], and **Waters Acquity HSS T3** [3]. These are chosen to effectively retain and separate the highly polar 5-FU molecule from potential interferences.
- **Mass Spectrometry (MS):** Detection is predominantly performed using **triple quadrupole mass spectrometers** (e.g., Xevo TQD, Shimadzu 8060) operating in **Multiple Reaction Monitoring**

(MRM) mode [1] [2] [3]. The ionization is most commonly performed via **negative electrospray ionization (ESI-)** due to its suitability for 5-FU [2] [3].

The following workflow diagram illustrates the general steps of a typical LC-MS/MS method using **5-Fluorouracil-15N2** as an internal standard.



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Key Insights for Researchers

- **Primary Role: 5-Fluorouracil-15N2** is not an analyte itself but a **critical tool for normalization**. It corrects for losses during sample preparation and variations in MS ionization efficiency, which is the foundation for achieving high accuracy and precision [1] [2].
- **Calibration Strategy Innovation:** Research demonstrates that a **single-point calibration** method using this SIL-IS can produce results comparable to traditional multi-point calibration, significantly improving analytical efficiency without sacrificing reliability [2].
- **Specificity Source:** The high specificity of these methods comes from the combination of **chromatographic retention time** and the **unique mass transition (MRM)** monitored by the MS/MS instrument, allowing 5-FU to be distinguished from other substances [1] [3].

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